

Toxicological Profile of 3-Methoxybutan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: **3-Methoxybutan-1-ol**

Cat. No.: **B165606**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current toxicological knowledge of **3-Methoxybutan-1-ol** (CAS No. 2517-43-3). The information is compiled from publicly available safety data sheets, regulatory databases, and scientific literature. This document is intended to serve as a resource for researchers, scientists, and professionals in drug development who may be working with or evaluating this solvent.

Executive Summary

3-Methoxybutan-1-ol is a colorless, neutral liquid with a mild odor, primarily used as a solvent in various industrial applications, including coatings, inks, and adhesives. Based on the available data, **3-Methoxybutan-1-ol** exhibits low acute toxicity. It is not classified as a skin irritant, but some sources suggest it may cause mild and transient eye irritation. There is no evidence to suggest that **3-Methoxybutan-1-ol** is carcinogenic or genotoxic. The toxicological properties have not been fully investigated in all areas, and data on chronic toxicity and reproductive toxicity are limited in the public domain.

Chemical and Physical Properties

Property	Value
CAS Number	2517-43-3
Molecular Formula	C5H12O2
Molecular Weight	104.15 g/mol
Appearance	Colorless liquid [1]
Boiling Point	161 °C [1]
Flash Point	46 °C to 74 °C [1][2]
Water Solubility	Miscible [1]

Toxicological Data

The following tables summarize the available quantitative toxicological data for **3-Methoxybutan-1-ol**.

Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>2000 mg/kg	[3][4]
LC50	Cat	Inhalation	6200 mg/m ³	[3]

Irritation and Sensitization

Endpoint	Species	Result	Reference
Skin Irritation	Rabbit	Non-irritant	[3]
Eye Irritation	-	Non-irritant to mild irritant	[2][3]
Sensitization	-	No information available	

Genetic and Carcinogenic Toxicology

There is currently no evidence to suggest that **3-Methoxybutan-1-ol** is genotoxic or carcinogenic. No components of this product at levels greater than or equal to 0.1% are identified as a carcinogen or potential carcinogen by ACGIH, NTP, or OSHA.[3]

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **3-Methoxybutan-1-ol** are not extensively available in the public literature. However, references to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are often cited in safety data sheets.

Acute Oral Toxicity (OECD Guideline 401)

While the full study report is not publicly available, the LD50 value for oral toxicity in rats was determined following OECD Guideline 401.[3] A general protocol for this type of study is as follows:

- **Test Animals:** Typically, young adult rats of a standard laboratory strain are used.
- **Administration:** The test substance is administered in a single dose by gavage.
- **Dosage:** A limit test is often performed at 2000 mg/kg body weight.
- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- **Necropsy:** A gross necropsy of all animals is performed at the end of the study.

Skin Irritation (OECD Guideline 404)

The assessment of skin irritation potential in rabbits is generally conducted according to OECD Guideline 404.

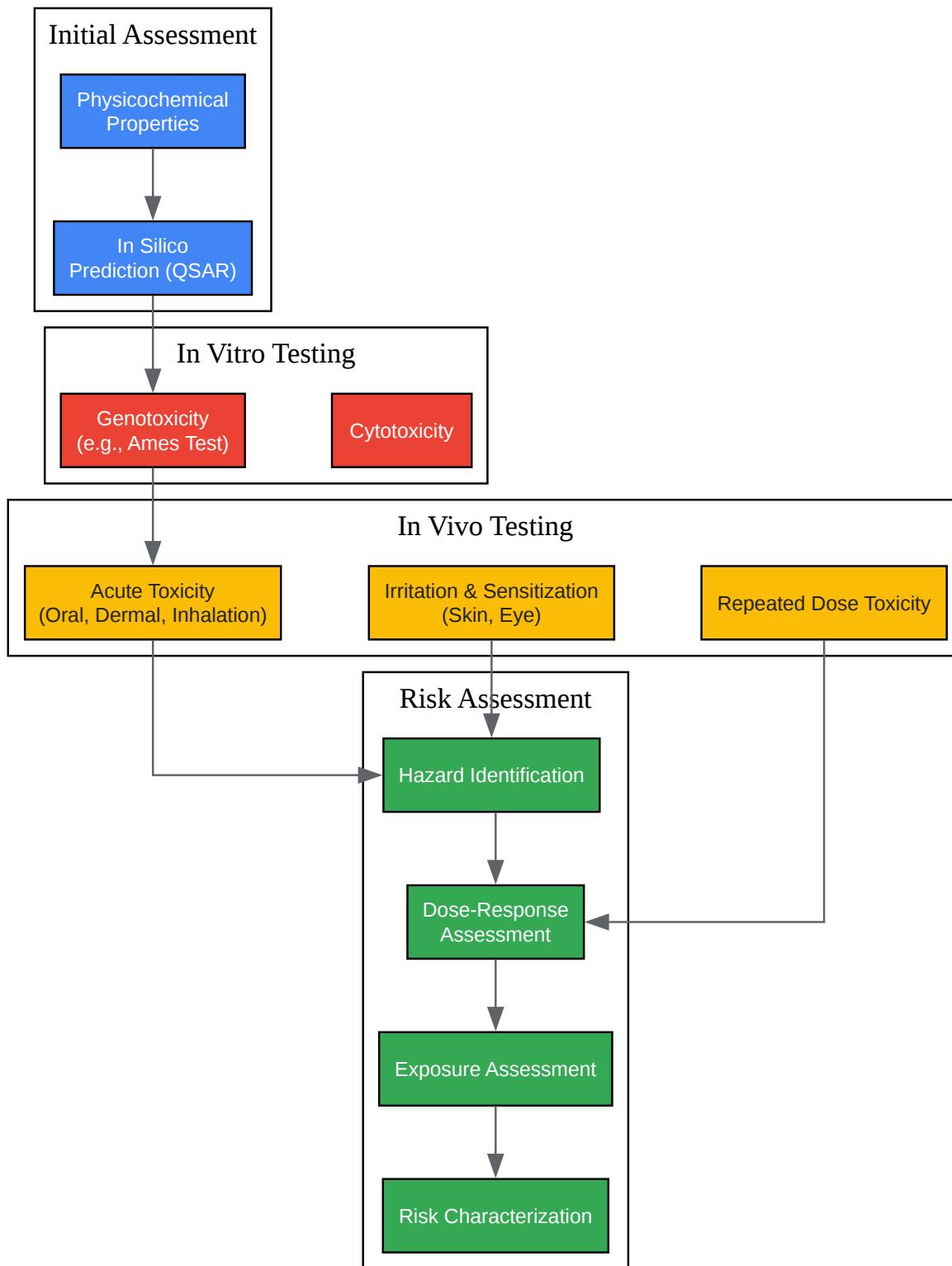
- **Test Animals:** Healthy young adult albino rabbits are typically used.
- **Application:** A small amount of the test substance is applied to a shaved patch of skin.
- **Exposure:** The substance is left in contact with the skin for a defined period, usually 4 hours.

- Observation: The skin is evaluated for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal.

Visualizations

General Toxicological Assessment Workflow

The following diagram illustrates a typical workflow for the toxicological assessment of a chemical substance.

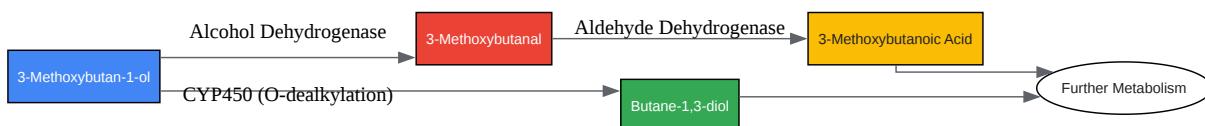


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Caption: A generalized workflow for the toxicological assessment of a chemical.

Hypothetical Metabolic Pathway

In the absence of specific metabolic data for **3-Methoxybutan-1-ol**, a hypothetical pathway can be proposed based on the metabolism of similar alcohols and ethers. The primary alcohol group is likely to be oxidized, and the ether linkage may undergo O-dealkylation.



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Caption: A hypothetical metabolic pathway for **3-Methoxybutan-1-ol**.

Toxicokinetics

There is a lack of publicly available data on the toxicokinetics (absorption, distribution, metabolism, and excretion) of **3-Methoxybutan-1-ol**.

Conclusion

3-Methoxybutan-1-ol is a solvent with low acute toxicity. While it is not a skin irritant, it may cause mild eye irritation. The available data do not indicate any concerns for genotoxicity or carcinogenicity. However, there are significant data gaps, particularly in the areas of chronic toxicity, reproductive toxicity, and toxicokinetics. For any application where significant human exposure is anticipated, further toxicological studies would be warranted to fill these data gaps and perform a more comprehensive risk assessment. Professionals should always consult the most recent Safety Data Sheet (SDS) and follow appropriate safety protocols when handling this chemical.

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References

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